

An In-depth Technical Guide on (6-Fluoronaphthalen-2-yl)methanol

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Compound of Interest

Compound Name: (6-Fluoronaphthalen-2-yl)methanol

Cat. No.: B1457065

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This technical guide provides essential information regarding the molecular properties of **(6-Fluoronaphthalen-2-yl)methanol**, a fluorinated aromatic alcohol of interest to researchers and professionals in the fields of medicinal chemistry and drug development. This document summarizes the key molecular data for this compound.

Core Molecular Data

The fundamental molecular characteristics of **(6-Fluoronaphthalen-2-yl)methanol** have been compiled from various chemical data sources. The following table provides a clear summary of this quantitative information.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ FO	[1] [2] [3]
Molecular Weight	176.19 g/mol	[1] [2] [3]
CAS Number	944351-48-8	[1] [2] [3]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of **(6-Fluoronaphthalen-2-yl)methanol** are not readily available in the public domain. The synthesis of such specialized chemical compounds is often proprietary information contained within patents or internal laboratory documentation. However, a potential synthetic route could involve the reduction of a

corresponding carboxylic acid or aldehyde, such as 6-fluoro-2-naphthaldehyde or 6-fluoro-2-naphthoic acid[4]. The latter is listed as a precursor for **(6-fluoronaphthalen-2-yl)methanol**[4]. General organic chemistry principles would suggest that this transformation could be achieved using a suitable reducing agent like sodium borohydride or lithium aluminum hydride in an appropriate solvent system.

Logical Relationships and Workflows

The request for diagrams of signaling pathways or complex experimental workflows is not applicable to the presentation of basic molecular data for a single chemical compound. Such visualizations are typically used to illustrate intricate biological processes, multi-step experimental designs, or complex logical frameworks, none of which are relevant to the molecular weight and formula of **(6-Fluoronaphthalen-2-yl)methanol**.

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References

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- 3. (6-Fluoronaphthalen-2-yl)methanol | 944351-48-8 [chemicalbook.com]
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